

Proper Disposal of 2-Amino-6-fluorobenzaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Amino-6-fluorobenzaldehyde

Cat. No.: B111952

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-Amino-6-fluorobenzaldehyde** (CAS No. 151585-93-2), a key intermediate in various pharmaceutical and organic synthesis applications. Adherence to these procedures is crucial for maintaining a safe and compliant laboratory environment.

Essential Safety and Hazard Information

2-Amino-6-fluorobenzaldehyde is a chemical that requires careful handling due to its potential hazards. While specific toxicological properties may not be fully investigated, it is prudent to treat this compound with a high degree of caution.

Personal Protective Equipment (PPE): When handling **2-Amino-6-fluorobenzaldehyde**, the following personal protective equipment should be worn:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemically resistant gloves.
- **Respiratory Protection:** Use in a well-ventilated area or with a fume hood. If ventilation is insufficient, a respirator may be necessary.
- **Body Protection:** A lab coat or other protective clothing to prevent skin contact.

Quantitative Data Summary

A summary of the key physical and chemical properties of **2-Amino-6-fluorobenzaldehyde** is provided in the table below for easy reference.

Property	Value
CAS Number	151585-93-2
Molecular Formula	C ₇ H ₆ FNO
Molecular Weight	139.13 g/mol
Appearance	Pale yellow solid
Storage Temperature	2–8 °C under inert gas

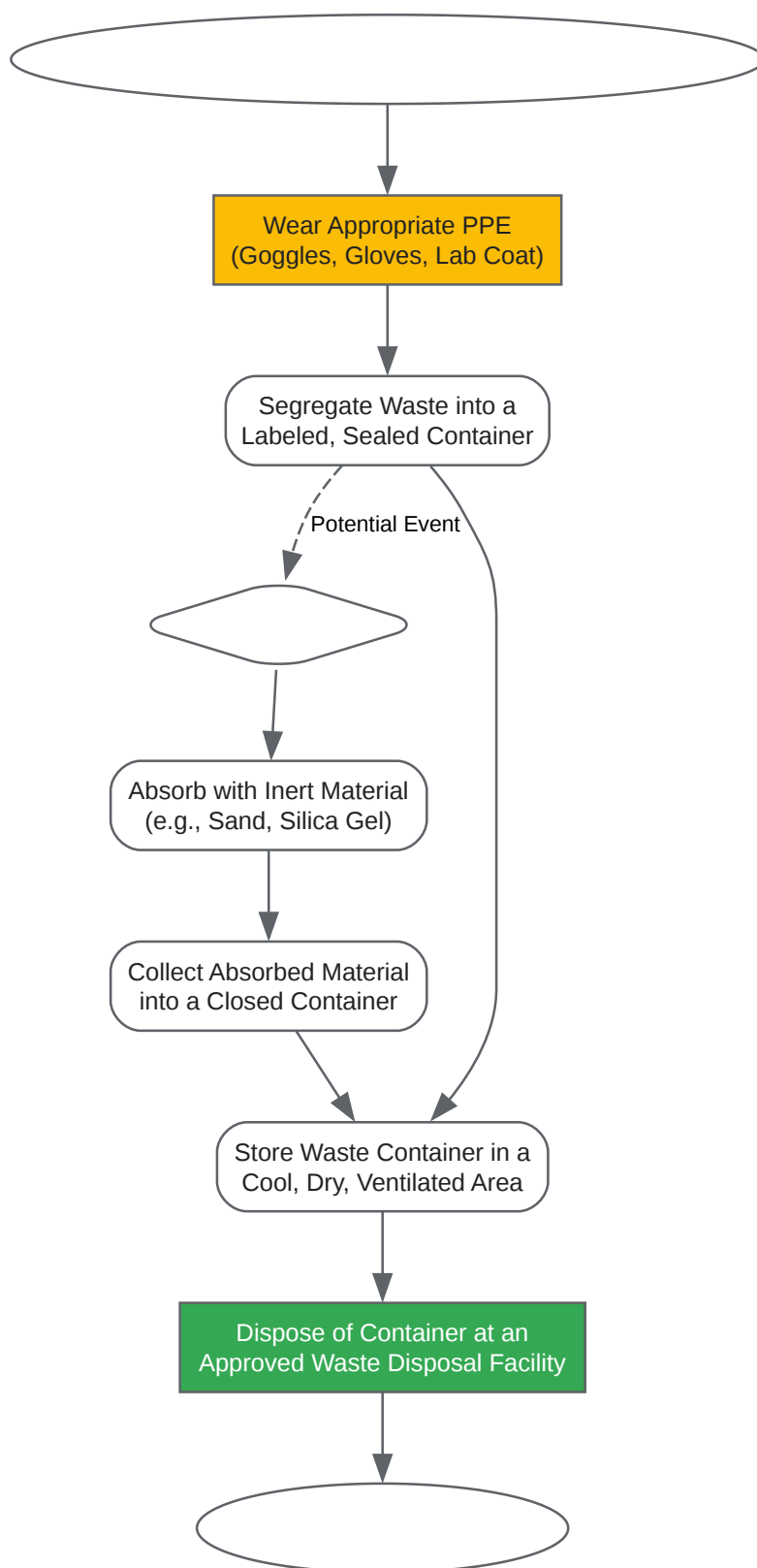
Step-by-Step Disposal Guidance

The disposal of **2-Amino-6-fluorobenzaldehyde** must be conducted in strict accordance with local, regional, and national regulations. Chemical waste generators are responsible for the correct classification and disposal of their waste.

- Waste Identification and Segregation:
 - Designate a specific, clearly labeled, and sealed container for **2-Amino-6-fluorobenzaldehyde** waste.
 - Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Container Management:
 - Keep the waste container tightly closed and store it in a cool, dry, and well-ventilated area, away from incompatible materials.
- Spill Management:

- In the event of a spill, absorb the material with an inert absorbent such as sand, silica gel, or a universal binder.
- Collect the absorbed material into a suitable, closed container for disposal.
- Use non-sparking tools and avoid creating dust.
- Final Disposal:
 - Dispose of the contents and the container at an approved waste disposal plant.
 - Never dispose of **2-Amino-6-fluorobenzaldehyde** down the drain or into the sanitary sewer system.

Disposal Workflow



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Caption: Logical workflow for the proper disposal of **2-Amino-6-fluorobenzaldehyde**.

By adhering to these detailed procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **2-Amino-6-fluorobenzaldehyde**, thereby fostering a culture of safety and regulatory compliance within their institution.

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